

# An In-depth Technical Guide to the Chemical Composition of "Kalibor"

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Compound of Interest		
Compound Name:	Kalibor	
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The term "**Kalibor**" is used to describe at least two distinct chemical products with different compositions and applications. The predominant use of the name refers to a range of fertilizers formulated to deliver calcium and boron to plants. A second, more specific chemical entity also known by a similar name is Sodium Tetraphenylborate, a reagent used in analytical chemistry. This guide provides a detailed examination of the chemical composition and analysis of these substances for researchers, scientists, and drug development professionals.

#### Part 1: Kalibor as a Calcium and Boron Fertilizer

Several fertilizer products are marketed under names similar to "**Kalibor**," such as "YaraLiva Nitrabor," "Calcibor," and "Unikey **Kalibor**." These formulations are designed to prevent and correct deficiencies of calcium and boron in crops, which are crucial for cell wall strength, cell division, and overall plant health.[1][2][3]

### Data Presentation: Chemical Composition of Calcium-Boron Fertilizers

The chemical composition of these fertilizers can vary between manufacturers. The following tables summarize the quantitative data for representative products.

Table 1: Composition of YaraLiva Nitrabor[1][2][4][5][6]



Component	Chemical Form	Concentration (%)
Total Nitrogen (N)	Nitrate-N & Ammoniacal-N	15.4%
- Nitrate Nitrogen (NO₃-N)	14.1%	
- Ammoniacal Nitrogen (NH <sub>4</sub> -N)	1.3%	
Calcium Oxide (CaO)	25.6% - 25.9%	_
- Equivalent Calcium (Ca)	~18.3%	_
Boron (B)	0.3%	

Table 2: Composition of Calcibor[7]

Component	Chemical Form	Concentration (%)
Calcium Chloride	CaCl <sub>2</sub>	20.7%
Orthoboric acid compound with 2-aminoethanol	18.5%	

Table 3: Composition of a Generic "Calcium + Boron" Fertilizer[8]

Component	Chemical Form	Concentration (%)
Calcium Chloride	CaCl <sub>2</sub>	10 - < 20%
Disodium Octaborate Tetrahydrate	Na2B8O13 · 4H2O	5 - < 10%
Urea	CO(NH <sub>2</sub> ) <sub>2</sub>	1 - < 3%

## **Experimental Protocols: Determination of Calcium and Boron in Fertilizers**

The elemental analysis of fertilizers is essential for quality control and regulatory compliance.[9] Inductively Coupled Plasma Atomic Emission Spectroscopy (ICP-AES) and Microwave Plasma

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Atomic Emission Spectroscopy (MP-AES) are modern, reliable methods for the simultaneous determination of multiple elements in fertilizer samples.[9][10][11]

1. Sample Preparation: Acid Digestion

This protocol is a general guideline for the digestion of both liquid and solid fertilizer samples to prepare them for ICP-AES or MP-AES analysis.[9][10]

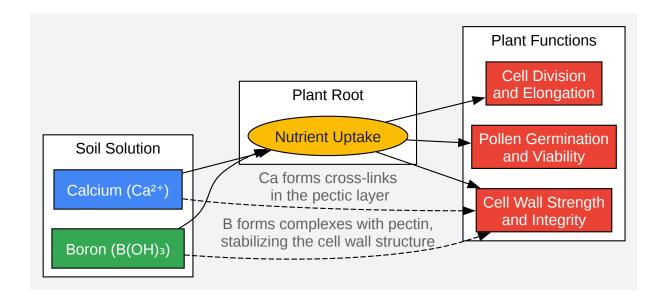
- For Liquid Inorganic Fertilizers:
  - Perform a serial dilution of the sample. A 2000x dilution with 1% nitric acid (HNO<sub>3</sub>) in deionized water is a typical starting point.[9]
- For Solid or Organo-Mineral Fertilizers:
  - Weigh approximately 0.5 g of the homogenized fertilizer sample into a microwave digestion vessel.
  - Add 9 mL of concentrated nitric acid (HNO<sub>3</sub>) and 1 mL of 30% hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>).
  - Allow the mixture to pre-digest for a short period before sealing the vessel.
  - Place the vessel in a microwave digestion system.
  - Ramp the temperature to 200°C over 20 minutes and hold for an additional 15 minutes to ensure complete digestion.[9]
  - After cooling, quantitatively transfer the digest to a volumetric flask and dilute to a known volume (e.g., 50 mL) with de-ionized water.[9]
  - Further dilutions may be necessary to bring the elemental concentrations within the linear range of the instrument.
- 2. Elemental Analysis by ICP-AES or MP-AES
- Instrument Calibration: Prepare a series of multi-element calibration standards by diluting a certified stock solution in 1% HNO<sub>3</sub>. The concentration range of the standards should



bracket the expected concentrations of calcium and boron in the prepared samples.

- Analysis: Aspirate the prepared samples into the plasma of the ICP-AES or MP-AES
  instrument. The instrument measures the intensity of the light emitted at characteristic
  wavelengths for each element.
  - Typical Wavelengths:
    - Boron (B): 249.772 nm, 249.677 nm, 208.957 nm[10]
    - Calcium (Ca): 317.933 nm, 393.366 nm, 422.673 nm
- Quantification: The concentration of each element in the samples is determined by comparing the emission intensities to the calibration curve generated from the standards.

## Mandatory Visualization: Synergistic Relationship of Calcium and Boron in Plant Nutrition



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Caption: Synergistic roles of Calcium and Boron in plant nutrition.



### Part 2: Kalibor as Sodium Tetraphenylborate

In a different context, "**Kalibor**" is a trade name for Sodium Tetraphenylborate, a chemical reagent with the CAS number 143-66-8.[4] It is primarily used in analytical chemistry for the gravimetric and titrimetric determination of potassium and other monovalent cations.[4][12]

### Data Presentation: Chemical Properties of Sodium Tetraphenylborate

Table 4: Chemical Identity and Properties of Sodium Tetraphenylborate[4]

Property	Value
Chemical Name	Sodium Tetraphenylborate
CAS Number	143-66-8
Molecular Formula	Na[B(C <sub>6</sub> H <sub>5</sub> ) <sub>4</sub> ]
Molecular Weight	342.22 g/mol
Appearance	White crystalline solid
pH	8 (50 g/L in H <sub>2</sub> O at 20°C)
Melting Point	>300°C

# Experimental Protocols: Analysis Involving Sodium Tetraphenylborate

1. Assay of Sodium Tetraphenylborate (Gravimetric Method)[13]

This method determines the purity of Sodium Tetraphenylborate by precipitating it as potassium tetraphenylborate.

- Sample Preparation: Accurately weigh approximately 0.5 g of the Sodium Tetraphenylborate sample. Dissolve it in 100 mL of de-ionized water and add 1 mL of acetic acid.
- Precipitation: While stirring constantly, add 25 mL of a 5% potassium hydrogen phthalate solution to precipitate potassium tetraphenylborate.

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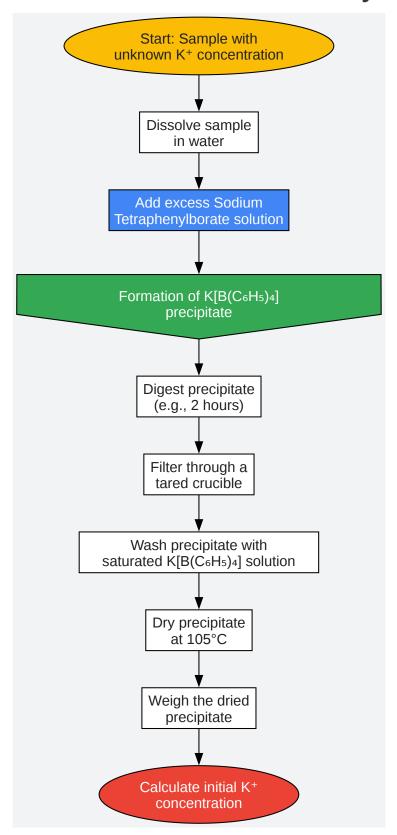
- Digestion: Allow the precipitate to stand and digest for 2 hours.
- Filtration and Washing: Filter the precipitate through a tared, fine-porosity filtering crucible. Wash the precipitate with three 5 mL portions of a saturated potassium tetraphenylborate solution.
- Drying: Dry the crucible and precipitate at 105°C for 1 hour.
- Calculation: The weight of the collected potassium tetraphenylborate multiplied by a conversion factor of 0.9551 corresponds to the weight of the initial Sodium Tetraphenylborate.
- 2. Standardization of 0.01 M Sodium Tetraphenylborate Solution (Titrimetric Method)[14]

This protocol is for determining the exact concentration of a prepared Sodium Tetraphenylborate solution.

- Preparation of Standard: Accurately weigh about 7 mg of potassium chloride (previously dried at 150°C for 1 hour) and dissolve it in 5 mL of acetate buffer (pH 3.7) and 5 mL of water.
- Reaction: Add 15 mL of the prepared Sodium Tetraphenylborate solution to the potassium chloride standard and let it stand for 5 minutes. This will precipitate potassium tetraphenylborate, leaving an excess of Sodium Tetraphenylborate in the solution.
- Filtration: Filter the solution through a dry, sintered glass filter.
- Titration of Excess: To 20 mL of the filtrate, add 0.5 mL of bromophenol blue indicator. Titrate the excess Sodium Tetraphenylborate with a standardized 0.005 M cetylpyridinium chloride solution until the indicator turns blue.
- Blank Titration: Repeat the entire procedure without the addition of potassium chloride to determine the initial amount of Sodium Tetraphenylborate.
- Calculation: The difference in the titrant volumes between the blank and the sample titrations is used to calculate the molarity of the Sodium Tetraphenylborate solution.[14]



### **Mandatory Visualization: Gravimetric Analysis Workflow**



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Caption: Workflow for the gravimetric determination of potassium.

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